

Essential Procedures for the Safe Disposal of (S)-Selisistat

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Compound of Interest

Compound Name: (S)-Selisistat

Cat. No.: B1671828

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **(S)-Selisistat**, a potent and selective SIRT1 inhibitor. Adherence to these guidelines is critical for minimizing risks and complying with regulatory standards.

(S)-Selisistat, also known as (S)-EX-527, should be managed as a hazardous chemical waste. [1][2][3][4] Safety Data Sheets (SDS) indicate that Selisistat is harmful if swallowed and can cause skin and serious eye irritation.[5] It may also cause respiratory irritation.[5] Therefore, all personnel must handle this compound and its waste with care, utilizing appropriate personal protective equipment (PPE).

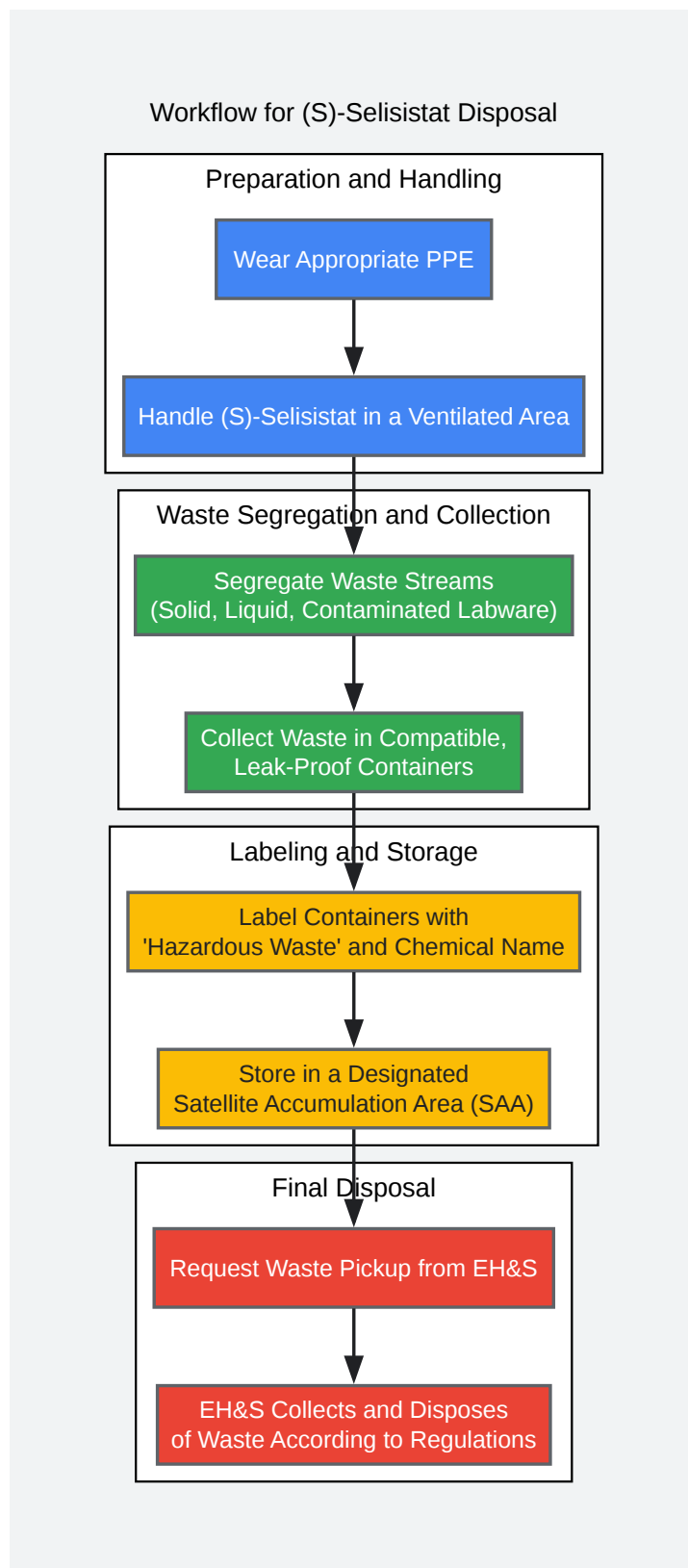
Key Safety and Handling Data

A summary of essential safety and handling information for **(S)-Selisistat** is provided in the table below. This data is compiled from various supplier Safety Data Sheets and should be consulted before initiating any handling or disposal procedures.

Property	Value
Chemical Name	(S)-Selisistat, (S)-EX-527
CAS Number	848193-68-0[6]
Molecular Formula	C ₁₃ H ₁₃ ClN ₂ O[7]
Molecular Weight	248.71 g/mol [7]
Appearance	Solid[8]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[5]
Storage	Store in a well-ventilated place. Keep container tightly closed.[5]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, protective gloves (e.g., nitrile), impervious clothing, suitable respirator.[5][8]

Experimental Workflow for Disposal

The following diagram outlines the comprehensive workflow for the proper disposal of **(S)-Selisistat**, from initial handling to final waste collection by Environmental Health & Safety (EH&S) personnel.



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Caption: A flowchart illustrating the procedural steps for the safe disposal of **(S)-Selisistat**.

Step-by-Step Disposal Procedures

The following detailed protocols are essential for the safe and compliant disposal of **(S)-Selisistat**.

Personal Protective Equipment (PPE)

Before handling **(S)-Selisistat** in any form (solid, liquid solution, or waste), all personnel must wear the following appropriate PPE:

- Eye Protection: Safety goggles with side-shields.[5]
- Hand Protection: Chemical-resistant gloves, such as nitrile.[8]
- Body Protection: An impervious lab coat or clothing.[5]
- Respiratory Protection: A suitable respirator should be used, especially when handling the solid powder, to avoid inhalation.[5]

Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental chemical reactions and to ensure compliant disposal.[9] Do not mix **(S)-Selisistat** waste with other incompatible chemical waste.[2]

- Solid Waste: Unused or expired solid **(S)-Selisistat** should be collected in a designated, sealed, and clearly labeled hazardous waste container.[8]
- Liquid Waste: Solutions containing **(S)-Selisistat** (e.g., dissolved in DMSO) must be collected in a separate, leak-proof container designated for liquid hazardous waste.[8] Ensure the container material is compatible with the solvent used.[2] Under no circumstances should liquid waste containing **(S)-Selisistat** be poured down the drain.[1][4][8]
- Contaminated Labware: All disposable items that have come into contact with **(S)-Selisistat**, such as pipette tips, tubes, and gloves, are considered chemically contaminated waste.[8] These items should be collected in a designated container lined with a durable plastic bag and labeled as hazardous waste.[4]

Labeling and Storage

Accurate and clear labeling of waste containers is a regulatory requirement and essential for the safety of all laboratory and waste management personnel.[3][4]

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**(S)-Selisistat**".[8] The primary hazards associated with the compound should also be indicated on the label.[5]
- Storage: Store all **(S)-Selisistat** waste containers in a designated Satellite Accumulation Area (SAA).[2][3][4] This area must be at or near the point of waste generation and under the control of laboratory personnel.[9] Containers must be kept securely closed except when adding waste.[1][2]

Final Disposal

The final disposal of **(S)-Selisistat** waste must be handled by the institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal company.[1][4]

- Waste Pickup: Once a waste container is full, or if it has been in storage for a specified period (typically up to one year for partially filled containers), a waste pickup should be requested from the EH&S department.[2][3]
- Documentation: Ensure all required waste disposal forms are completed accurately to provide EH&S with a precise description of the chemical waste.[4]

Spill and Emergency Procedures

In the event of a spill of **(S)-Selisistat**, the following procedures should be followed:

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate spill area.[8]
- Ventilate: Ensure the area is well-ventilated to disperse any airborne dust or vapors.[5][8]
- Containment: Use an appropriate absorbent material, such as diatomite or universal binders, to contain the spill.[5][8] Avoid creating dust if the spill involves the solid compound.[8]

- Cleanup: While wearing full PPE, carefully collect the spilled material and absorbent into a designated hazardous waste container.[5][8]
- Decontaminate: Thoroughly clean the spill area with a suitable solvent, such as alcohol, and collect the cleaning materials as hazardous waste.[5]
- Report: Report the spill to the laboratory supervisor and the EH&S department as per institutional policy.[8]

By adhering to these procedures, laboratories can ensure the safe handling and disposal of **(S)-Selisistat**, protecting both personnel and the environment. Always consult your institution's specific chemical hygiene and waste management plans for any additional requirements.

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References

- 1. vumc.org [vumc.org]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 3. ehrs.upenn.edu [ehrs.upenn.edu]
- 4. odu.edu [odu.edu]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. abmole.com [abmole.com]
- 8. benchchem.com [benchchem.com]
- 9. danielshealth.com [danielshealth.com]
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